

Isopropylmethyldichlorosilane molecular weight and formula

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Compound of Interest

Compound Name: **Isopropylmethyldichlorosilane**

Cat. No.: **B100586**

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An In-depth Technical Guide on **Isopropylmethyldichlorosilane**

This guide provides an overview of the fundamental physicochemical properties of **Isopropylmethyldichlorosilane**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

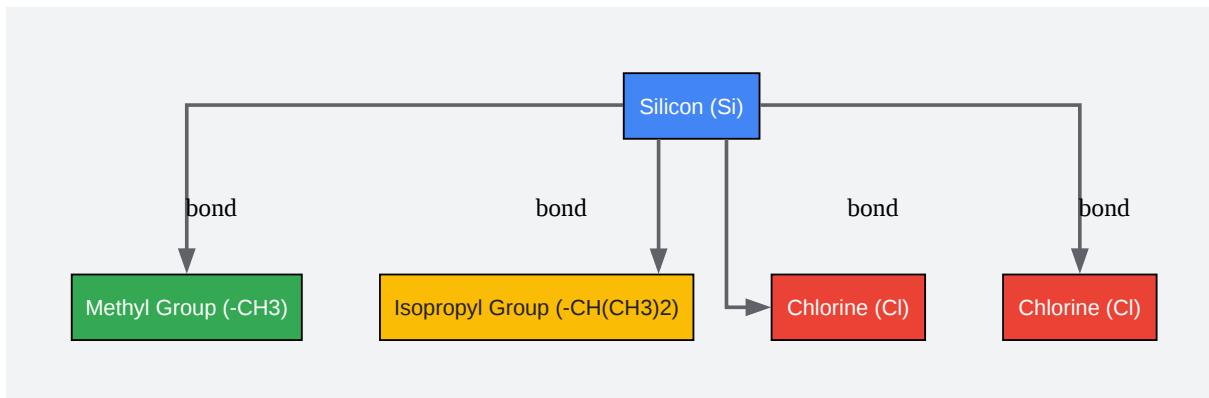
The fundamental molecular properties of **Isopropylmethyldichlorosilane** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₄ H ₁₀ Cl ₂ Si ^{[1][2][3]}
Molecular Weight	157.11 g/mol ^[1]
IUPAC Name	dichloro-methyl-propan-2-ylsilane ^[1]
CAS Number	18236-89-0 ^{[1][2]}

Molecular Structure and Connectivity

The structural arrangement of atoms within the **Isopropylmethyldichlorosilane** molecule is critical to its reactivity and physical properties. The central silicon atom is bonded to a methyl

group, an isopropyl group, and two chlorine atoms. This arrangement is depicted in the following logical relationship diagram.



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Caption: Molecular connectivity of **Isopropylmethyldichlorosilane**.

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References

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